

Safety and handling precautions for ethyl 3-hydroxycyclobutanecarboxylate.

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Compound of Interest

Compound Name: Ethyl 3-hydroxycyclobutanecarboxylate

Cat. No.: B061427

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An In-depth Technical Guide to the Safety and Handling of **Ethyl 3-Hydroxycyclobutanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is compiled from available public data and is intended for use by qualified individuals trained in handling hazardous chemicals. Always consult the official SDS from your supplier and adhere to all institutional and governmental safety protocols.

Introduction

Ethyl 3-hydroxycyclobutanecarboxylate (CAS No. 17205-02-6) is a cycloalkane derivative incorporating both a hydroxyl and an ethyl ester functional group. Its unique structural features make it a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and complex molecular architectures. This guide provides a detailed overview of the known safety, handling, and precautionary measures for this compound to ensure its safe use in a laboratory setting.


Hazard Identification and Classification

Ethyl 3-hydroxycyclobutanecarboxylate is classified as a hazardous substance. The following hazard statements and pictograms are based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Statements:

- H227: Combustible liquid.
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

GHS Pictograms:

-  alt text

Signal Word: Warning

Precautionary Statements:

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[2]
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.[3]
 - P271: Use only outdoors or in a well-ventilated area.[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][4]

- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[3][4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[2]
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[3]
 - P403 + P235: Store in a well-ventilated place. Keep cool.[2][5]
 - P405: Store locked up.[3]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[2][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl 3-hydroxycyclobutanecarboxylate** is provided in the table below.

Property	Value	Reference
CAS Number	17205-02-6	
Molecular Formula	C ₇ H ₁₂ O ₃	[6]
Molecular Weight	144.17 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[6]
Boiling Point	120 °C at 10 mmHg	
Flash Point	148 °F (64.4 °C)	[7]
Density	1.017 g/mL at 25 °C	[8][9]
Solubility	Soluble in water.	[7][10]
Refractive Index	n ₂₀ /D 1.42	[8][9]

Experimental Protocols and Handling

General Handling and Storage

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid contact with skin, eyes, and clothing.[4][11]
- Avoid inhalation of vapor or mist.[4][11][12]
- Keep away from open flames, hot surfaces, and sources of ignition.[2][4][13]
- Use non-sparking tools and take precautionary measures against static discharge.[11]
- Wash hands thoroughly after handling.

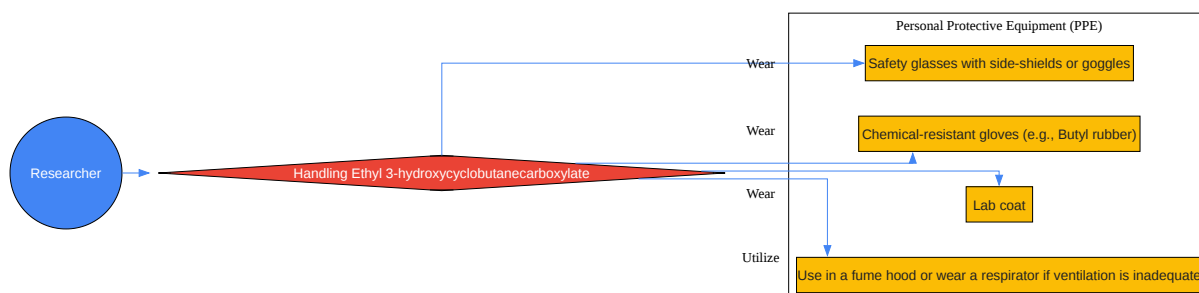
Storage:

- Store in a tightly closed container.[4]

- Keep in a cool, dry, and well-ventilated place.[\[2\]](#)[\[13\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
[\[13\]](#)[\[14\]](#)

Personal Protective Equipment (PPE)

A diagram illustrating the recommended personal protective equipment for handling **ethyl 3-hydroxycyclobutanecarboxylate** is provided below.

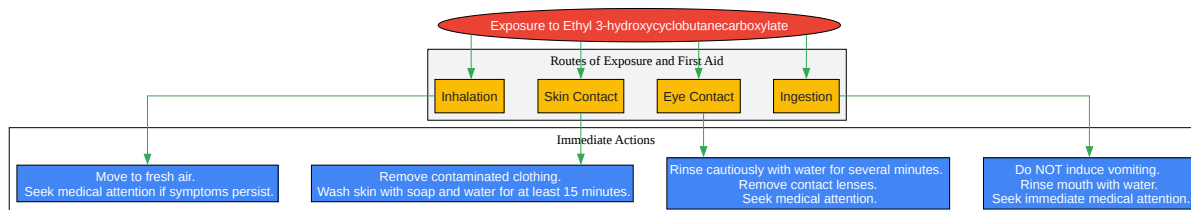


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Recommended Personal Protective Equipment (PPE).

First-Aid Measures

The following diagram outlines the initial steps to be taken in case of exposure to **ethyl 3-hydroxycyclobutanecarboxylate**.



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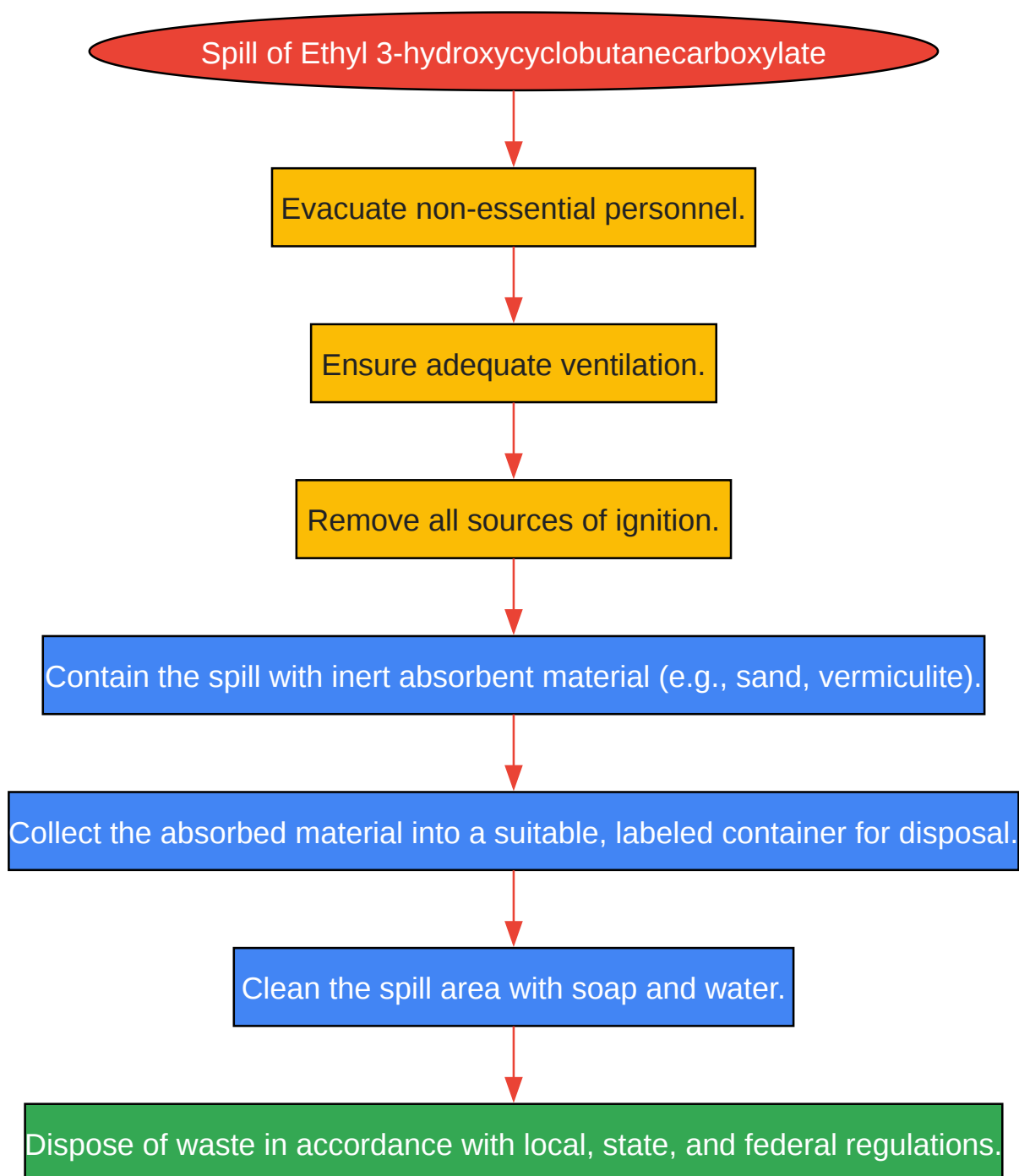
First-Aid Procedures for Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^{[2][12]}
- Specific Hazards: The substance is a combustible liquid and may form explosive mixtures with air upon intense heating. Vapors are heavier than air and may travel to a source of ignition and flash back. Hazardous combustion products include carbon oxides.^{[2][12][13]}^[14]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[2][4][11][12][13]}

Accidental Release Measures

The workflow for handling a spill of **ethyl 3-hydroxycyclobutanecarboxylate** is detailed in the diagram below.



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Accidental Spill Response Workflow.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **ethyl 3-hydroxycyclobutanecarboxylate** are not readily available in the public domain. The toxicological properties have not been thoroughly investigated.^[13] Based on its classification, it is known to cause skin and eye irritation and may cause respiratory irritation.^[1]

- **Toxicological Information:** No specific data on acute toxicity (LD50/LC50), carcinogenicity, mutagenicity, or reproductive toxicity has been found.
- **Ecological Information:** No specific data on ecotoxicity, persistence and degradability, bioaccumulative potential, or mobility in soil is available.^[13] It is advised to prevent the substance from entering drains and waterways.^[11]

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** The product is considered stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.^[4]^[13]
- **Possibility of Hazardous Reactions:** No hazardous reactions have been reported under normal processing.
- **Conditions to Avoid:** Avoid heat, flames, sparks, and other sources of ignition.^[2]^[4]^[12]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.^[13]^[14]
- **Hazardous Decomposition Products:** Under fire conditions, hazardous decomposition products such as carbon monoxide and carbon dioxide can be expected.^[13]^[14]

Signaling Pathways and Biological Activity

There is currently no publicly available information on the specific biological activity or signaling pathways associated with **ethyl 3-hydroxycyclobutanecarboxylate**. Its use in drug development suggests it is a precursor or building block for larger, biologically active molecules. Further research is required to elucidate any intrinsic biological effects.

Disposal Considerations

Waste material must be disposed of in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material. Empty containers should be treated as hazardous waste.

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